

5-Chloro-1,10-phenanthroline CAS number 4199-89-7

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Compound of Interest

Compound Name: 5-Chloro-1,10-phenanthroline

Cat. No.: B167300

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An In-depth Technical Guide to **5-Chloro-1,10-phenanthroline**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Chloro-1,10-phenanthroline, with the CAS number 4199-89-7, is a heterocyclic organic compound that has garnered significant interest in various scientific fields. Its rigid, planar structure and the presence of two nitrogen atoms make it an excellent chelating agent for a variety of metal ions. This property is central to its wide range of applications, from analytical chemistry to the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, key reactions, and diverse applications of **5-Chloro-1,10-phenanthroline**, with a focus on its relevance to researchers in chemistry and drug development.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **5-Chloro-1,10-phenanthroline** is essential for its application in research and development. These properties are summarized in the table below.

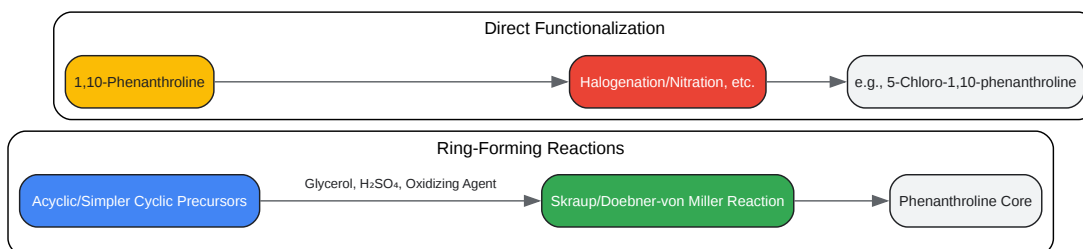
Property	Value	Reference(s)
CAS Number	4199-89-7	[1][2][3][4][5][6][7][8][9][10][11]
Molecular Formula	C ₁₂ H ₇ ClN ₂	[1][3][4][5][7][8][9][10]
Molecular Weight	214.65 g/mol	[1][3][4][5][7][8][9][10]
Appearance	White to light yellow or light orange crystalline powder/solid	[4]
Melting Point	123-126 °C	[1][2][5]
Boiling Point (Predicted)	397.4 ± 22.0 °C	[1][2][6]
Solubility	Soluble in organic solvents such as benzene, acetone, and alcohol.	[1][2][6][8]
pKa (Predicted)	4.02 ± 0.10	[6]
LogP (Octanol/Water Partition Coefficient, Calculated)	3.436	[12]
Water Solubility (log ₁₀ WS, Calculated)	-5.30 mol/L	[12]

Synthesis and Reactions

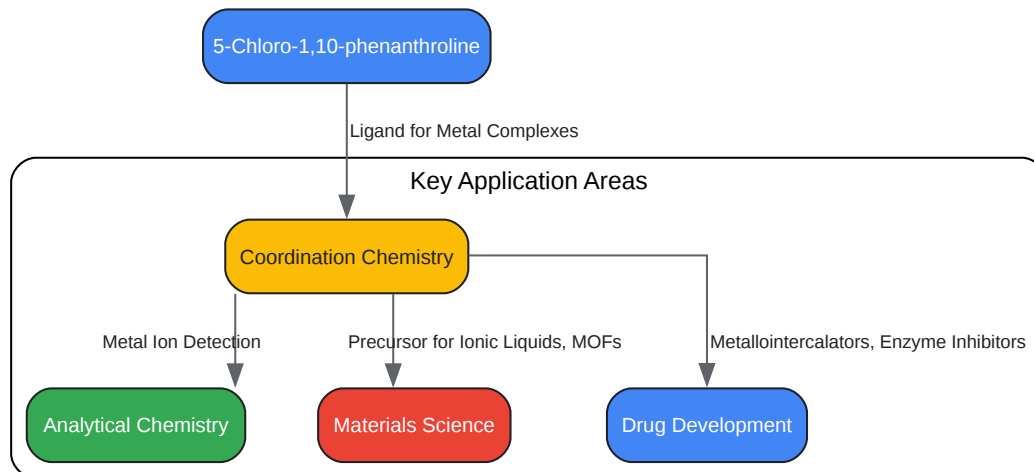
The synthesis of **5-Chloro-1,10-phenanthroline** can be achieved through various methods, primarily involving the modification of the parent 1,10-phenanthroline molecule. General strategies for synthesizing substituted phenanthrolines include classical condensation reactions like the Skraup and Doebner-von Miller reactions, which build the heterocyclic ring system from simpler precursors.[13] Alternatively, direct functionalization of the pre-formed phenanthroline core is a common approach.[13]

A key reaction involving **5-Chloro-1,10-phenanthroline** is its N-oxidation. For instance, it can be reacted with potassium peroxomonosulfate (PMS) in an acidic aqueous solution to yield **5-chloro-1,10-phenanthroline-1-N-oxide**. [2][14]

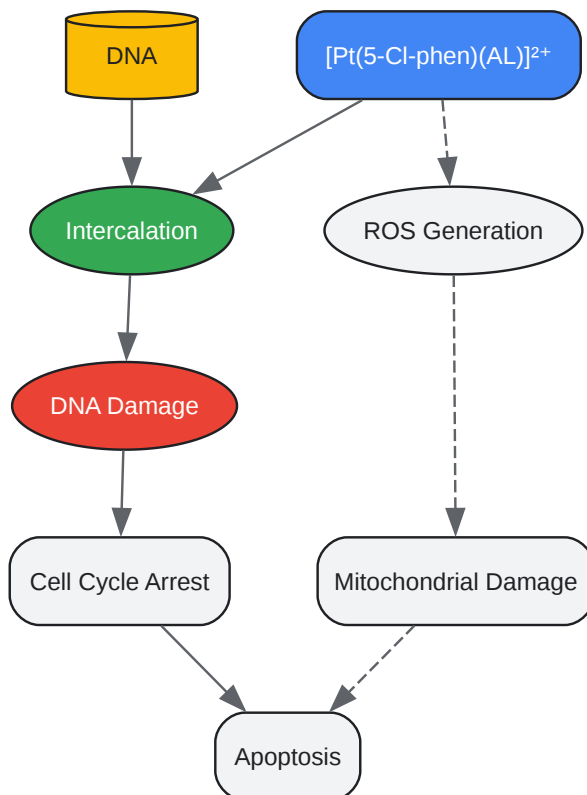
General Synthesis Workflow for Substituted Phenanthrolines



Applications of 5-Chloro-1,10-phenanthroline



Proposed Mechanism of Action for Phenanthroline-based Metallointercalators



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